

Physicochemical Properties of (3,3-Dimethoxycyclobutyl)methanol: A Technical Guide

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Compound of Interest

Compound Name: (3,3-Dimethoxycyclobutyl)methanol

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Introduction

(3,3-Dimethoxycyclobutyl)methanol is a substituted cyclobutane derivative with potential applications in organic synthesis and medicinal chemistry. The cyclobutane motif is of increasing interest in drug discovery due to its ability to introduce three-dimensional character and unique conformational constraints into molecular scaffolds. This technical guide provides a summary of the available physicochemical properties of **(3,3-Dimethoxycyclobutyl)methanol**, outlines general experimental protocols for their determination, and presents a logical workflow for assessing its solubility.

Core Physicochemical Properties

A summary of the known quantitative data for **(3,3-Dimethoxycyclobutyl)methanol** is presented in Table 1. It is important to note that experimentally determined values for several key properties, including melting point, density, and comprehensive solubility data, are not readily available in the public domain. The data presented is a combination of information from chemical suppliers and predicted values. For comparative purposes, experimental data for the related compound, cyclobutanemethanol, is provided in Table 2.

Table 1: Physicochemical Properties of (3,3-Dimethoxycyclobutyl)methanol

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O ₃	[1]
Molecular Weight	146.19 g/mol	[1]
CAS Number	175021-11-1	[1][2]
Physical Form	Liquid	
Boiling Point	190 °C at 760 mmHg	[1]
Melting Point	Data not available	
Density	Data not available	
Predicted XlogP	0.0	[3]
Purity	95%	
Storage Temperature	Room Temperature	

Table 2: Physicochemical Properties of Cyclobutanemethanol for Comparison

Property	Value	Source
Molecular Formula	C ₅ H ₁₀ O	
Molecular Weight	86.13 g/mol	
CAS Number	4415-82-1	
Boiling Point	143-144 °C	
Density	0.913 g/mL at 25 °C	
Calculated logP	0.779	[2]
Calculated Water Solubility	-0.83 log(mol/L)	[2]

Experimental Protocols

Detailed experimental protocols for the definitive characterization of **(3,3-Dimethoxycyclobutyl)methanol** are not available in the reviewed literature. However, standard methodologies for determining the physicochemical properties of organic liquids can be applied.

Determination of Boiling Point

The boiling point of a liquid is a fundamental physical property that can be determined using several methods, including distillation or the capillary tube method.^{[4][5][6][7]}

Capillary Tube Method:

- **Sample Preparation:** A small amount of **(3,3-Dimethoxycyclobutyl)methanol** is placed in a small test tube or a specialized boiling point tube. A capillary tube, sealed at one end, is inverted and placed into the liquid.
- **Apparatus Setup:** The sample tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level. This assembly is then immersed in a heating bath (e.g., oil or a heating block).
- **Heating:** The heating bath is heated gradually. As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
- **Observation:** The heat source is removed, and the bath is allowed to cool slowly. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Solubility

A qualitative assessment of solubility in various solvents is a crucial first step in characterizing a compound. This is often performed by simple mixing experiments.^{[1][8][9]}

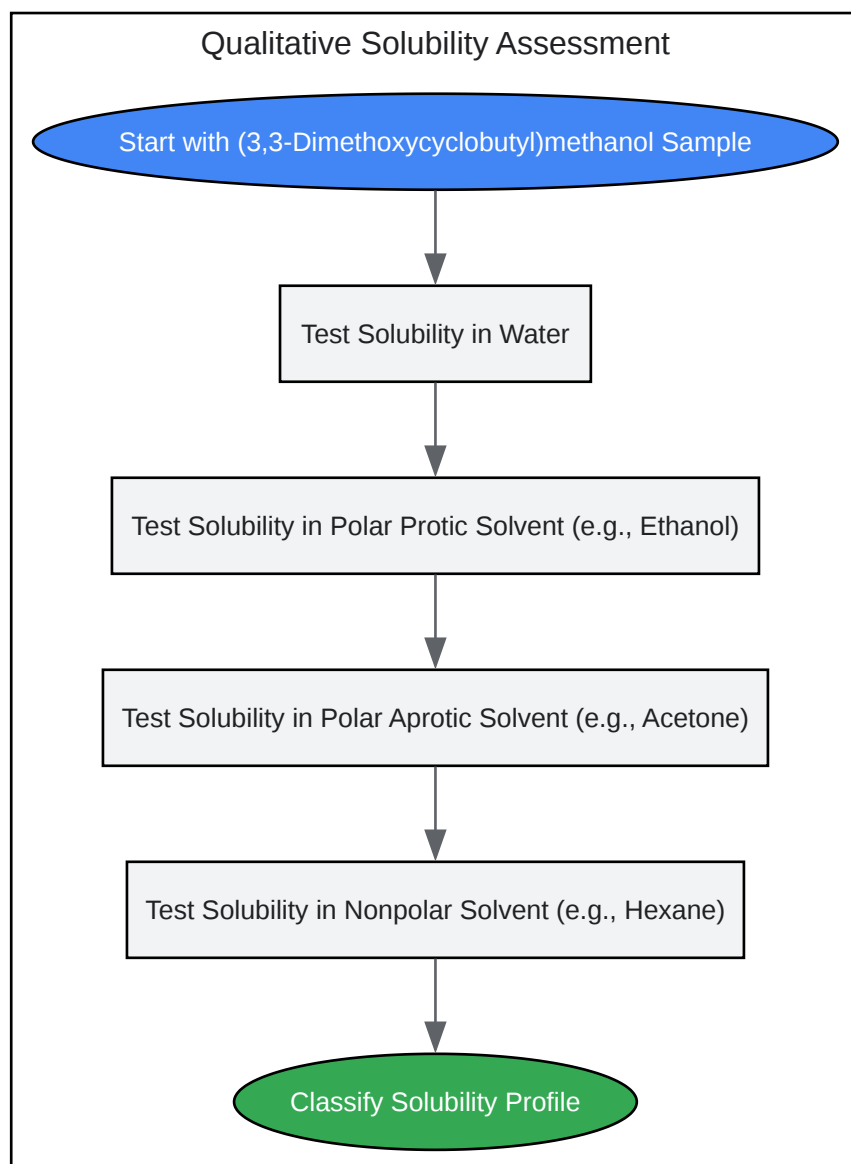
Qualitative Solubility Test:

- **Solvent Selection:** A range of solvents with varying polarities should be selected (e.g., water, ethanol, acetone, diethyl ether, hexane).
- **Procedure:**

- To a small test tube, add approximately 1 mL of the chosen solvent.
- Add a few drops of **(3,3-Dimethoxycyclobutyl)methanol** to the solvent.
- Vigorously shake or vortex the test tube for a set period (e.g., 30 seconds).
- Visually inspect the mixture for homogeneity. The presence of a single, clear phase indicates solubility. The formation of distinct layers, cloudiness, or droplets indicates insolubility or partial solubility.
- Classification: The compound's solubility can be categorized as soluble, partially soluble, or insoluble in each tested solvent.

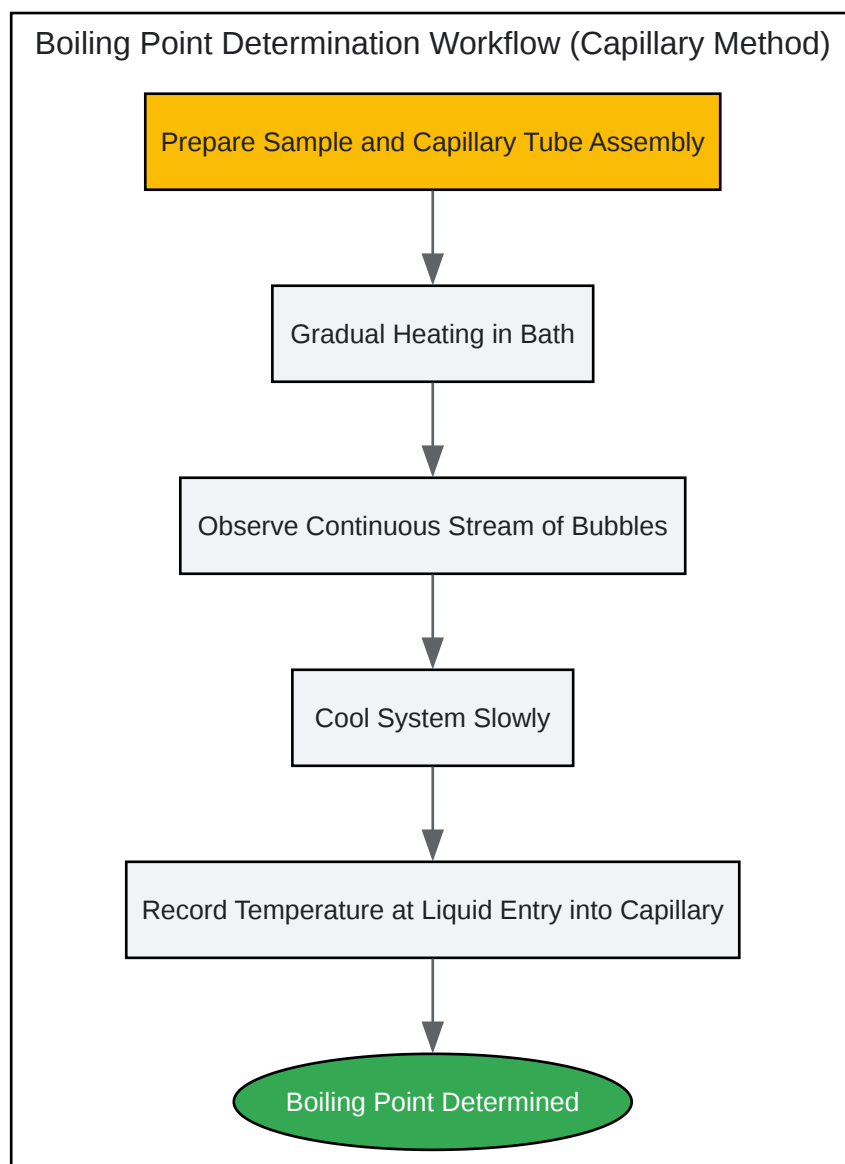
Mandatory Visualizations

The following diagrams illustrate logical workflows relevant to the characterization of **(3,3-Dimethoxycyclobutyl)methanol**.



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Caption: Workflow for Qualitative Solubility Testing.



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Caption: Experimental Workflow for Boiling Point Determination.

Conclusion

This technical guide consolidates the currently available physicochemical data for **(3,3-Dimethoxycyclobutyl)methanol**. While some fundamental properties like molecular weight and boiling point are documented, a comprehensive experimental characterization, particularly regarding melting point, density, and a detailed solubility profile, is lacking in the public literature. The provided general experimental protocols and workflows offer a starting point for

researchers aiming to fully characterize this compound. Further experimental investigation is necessary to establish a complete physicochemical profile, which will be essential for its potential application in drug development and other areas of chemical research.

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